

"literature review of 1-Bromo-2,4-dimethyl-5-nitrobenzene synthesis"

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Compound of Interest

Compound Name: 1-Bromo-2,4-dimethyl-5-nitrobenzene

Cat. No.: B1281908

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Synthesis of 1-Bromo-2,4-dimethyl-5-nitrobenzene: A Technical Guide

This in-depth technical guide serves as a comprehensive literature review on the synthesis of **1-Bromo-2,4-dimethyl-5-nitrobenzene**, a key intermediate in pharmaceutical and agrochemical research.^{[1][2]} This document provides detailed experimental protocols, quantitative data, and visual representations of the synthetic pathways for researchers, scientists, and professionals in drug development.

Introduction

1-Bromo-2,4-dimethyl-5-nitrobenzene is an aromatic hydrocarbon derivative with the chemical formula C₈H₈BrNO₂.^[3] Its structure consists of a benzene ring substituted with a bromine atom, two methyl groups, and a nitro group. The compound is a pale yellow solid, slightly soluble in water, and is typically stored at 2-8°C.^{[1][4]} It serves as an important organic intermediate in the synthesis of more complex molecules in the pharmaceutical, agrochemical, and dyestuff industries.^{[1][2]}

Synthetic Routes

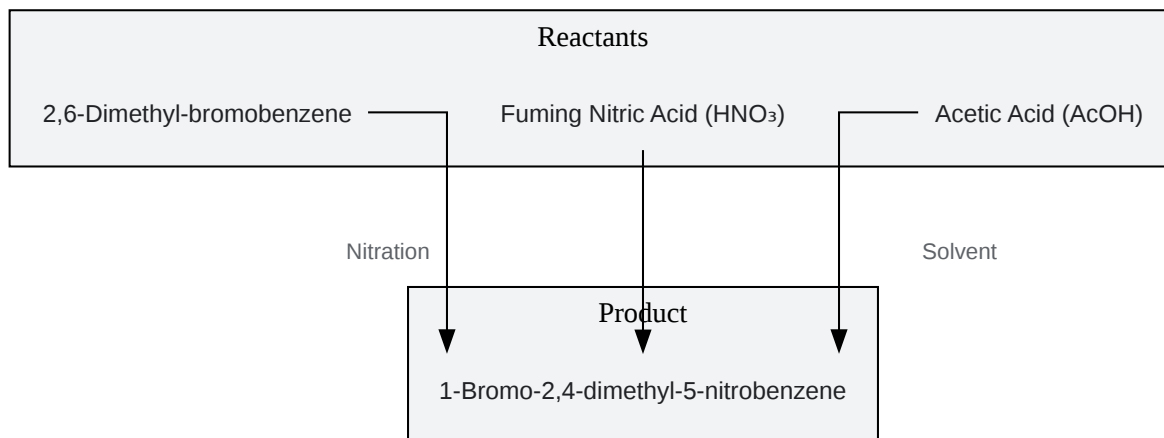
The primary method for the synthesis of **1-Bromo-2,4-dimethyl-5-nitrobenzene** is through the nitration of a substituted bromobenzene. An alternative theoretical approach could involve the

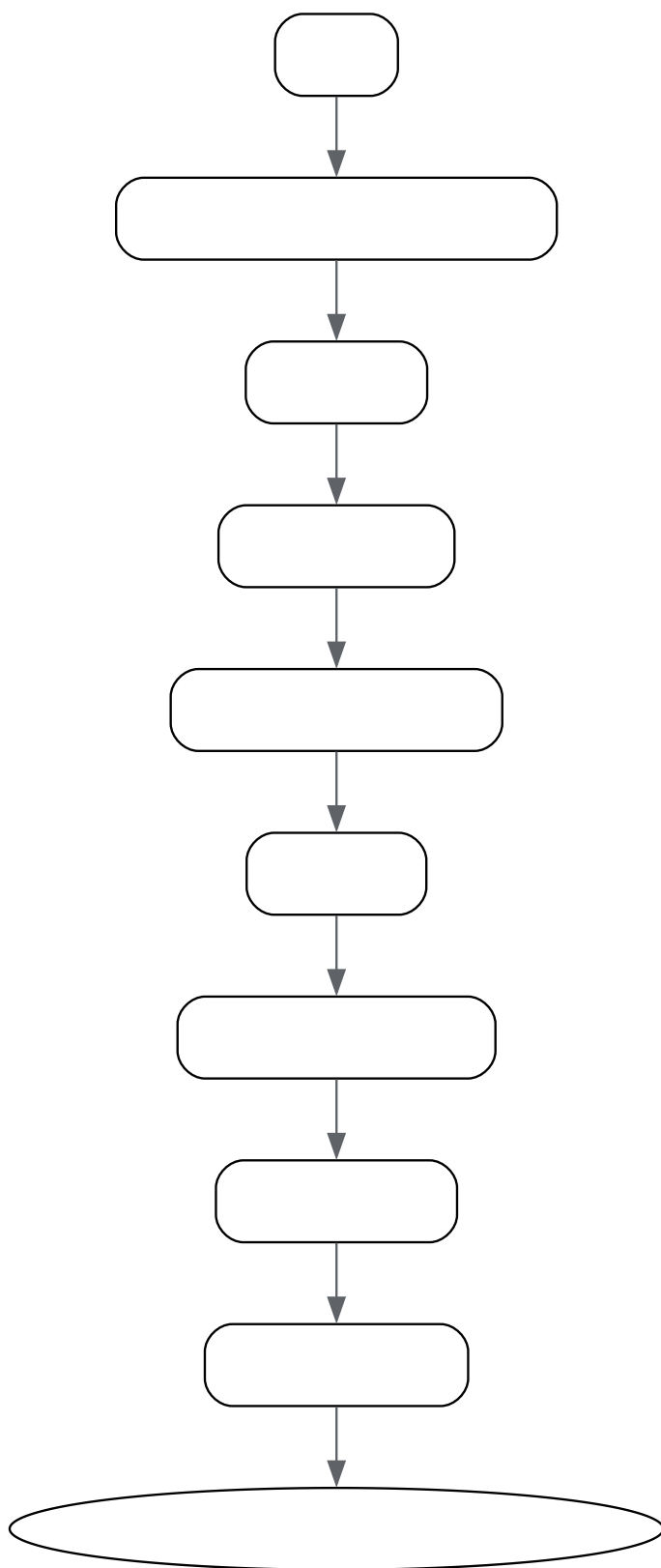
bromination of a substituted nitrobenzene. This guide will focus on the documented method of nitration.

Nitration of 2,6-Dimethyl-bromobenzene

The most direct reported synthesis involves the nitration of 2,6-dimethyl-bromobenzene.^[5] This electrophilic aromatic substitution reaction introduces a nitro group onto the benzene ring.

Reaction Pathway:





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